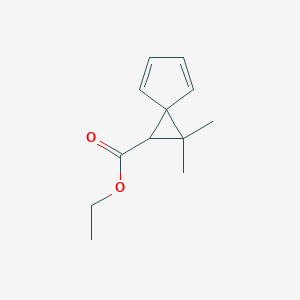

Ethyl 2,2-Dimethylspiro[2.4]hepta-4,6-diene-1-carboxylate

• CAS No.: 53018-37-4
• Molecular Formula: C12H16O2
• Molecular Weight: 192.25 g/mol
• IUPAC Name: ethyl 2,2-dimethylspiro[2.4]hepta-4,6-diene-1-carboxylate
• InChI: InChI=1S/C12H16O2/c1-4-14-10(13)9-11(2,3)12(9)7-5-6-8-12/h5-9H,4H2,1-3H3
• InChI Key: WPPYYIURNMCARZ-UHFFFAOYSA-N
• Canonical SMILES: CCOC(=O)C1C(C12C=CC=C2)(C)C

Description

Ethyl 2,2-Dimethylspiro[2.4]hepta-4,6-diene-1-carboxylate is a useful research compound. Its molecular formula is C12H16O2 and its molecular weight is 192.25 g/mol. The purity is usually 95%.
BenchChem offers high-quality this compound suitable for many research applications. Different packaging options are available to accommodate customers' requirements. Please inquire for more information about this compound including the price, delivery time, and more detailed information at info@benchchem.com.

Synthesis routes and methods

Procedure details

A well stirred, 10°-15° C. nitrogen blanketed mixture of 10.6 g. of 6,6-dimethylfulvene, prepared above, and 12.2 g. of ethyl chloroacetate was treated dropwise over 1.5 hr. with a solution of 11.7 g. of potassium t-butoxide in 75 ml. of dry t-butyl alcohol. The reaction was stirred an additional 1.5 hr. at 10° C. and most of the alcohol was then removed at reduced pressure. Ether extraction of an aqueous solution of the residual semisolid afforded 15.2 g. of yellow oil. Subsequent distillation afforded 2.5 g. (13%) of yellow ester, b.p. 75°-80° C. (0.25 mm.). Gas chromatographically purified ester exhibited the following spectral properties: ir (film) 5.77, 8.33, 8.69, 9.24, 12.0, 12.7 μ; nmr (CCl4) τ 3.38, 3.69, 3.99 (3m, 4, --CH=CH--CH=CH--), 5.99 (q, 2, J = 7 Hz, OCH2CH3), 7.41 (s, 1, CHCO2Et), 8.47, 8.60 (6, CH3 's), 8.80 (t, 3, J = 7 Hz, OCH2CH3).
